

Proper Disposal of Daucol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Daucol*

Cat. No.: *B1200001*

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Essential Safety and Logistical Information for the Disposal of **Daucol**

For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed procedural steps for the safe disposal of **Daucol**, a component found in Carrot Seed Oil. The following procedures are based on safety data sheets for products containing **Daucol** and general guidelines for hazardous waste management.

Quantitative Hazard Data

The following table summarizes the key hazard information for substances containing **Daucol**. This data is essential for risk assessment prior to handling and disposal.

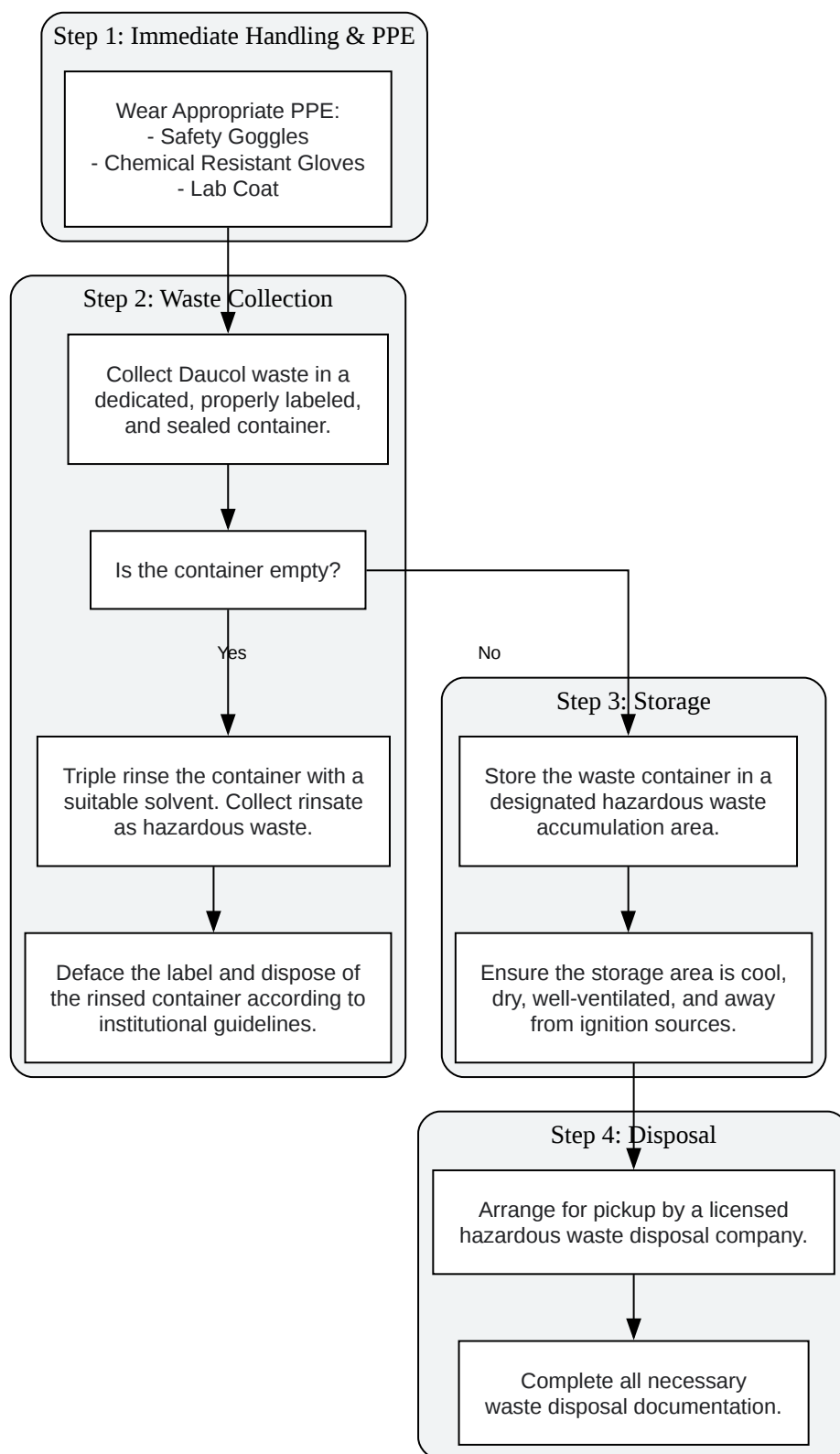
Hazard Classification	GHS Pictogram	Hazard Statement	Precautionary Statement
Flammable Liquid, Category 3	GHS02	H226: Flammable liquid and vapour. [1] [2] [3]	P210: Keep away from heat, sparks, open flames and hot surfaces. - No smoking. [2] [3]
Skin Irritation, Category 2	GHS07	H315: Causes skin irritation. [1] [3]	P280: Wear protective gloves/protective clothing/eye protection/face protection. [1] [2] [3]
Skin Sensitization, Category 1	GHS07	H317: May cause an allergic skin reaction. [1] [3]	P261: Avoid breathing vapour or dust. [2] [3]
Aspiration Hazard, Category 1	GHS08	H304: May be fatal if swallowed and enters airways. [1] [3]	P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [1] [4] P331: Do NOT induce vomiting. [1] [4]
Hazardous to the Aquatic Environment - Long-term Hazard, Category 2/3	GHS09	H411/H412: Toxic/Harmful to aquatic life with long lasting effects. [2] [3]	P273: Avoid release to the environment. [2] [3]

Experimental Protocols

Specific experimental protocols for the neutralization or disposal of **Daucol** are not readily available in the provided search results. The recommended procedure is to treat it as a hazardous chemical waste and dispose of it through a licensed chemical disposal company.[\[1\]](#)

Disposal Workflow and Procedures

The proper disposal of **Daucol** involves a multi-step process that prioritizes safety and regulatory compliance. The following workflow provides a logical sequence for handling **Daucol** waste from generation to final disposal.



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